

# Barringtonite in Australia: A Technical Guide to its Sole Natural Occurrence

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## Compound of Interest

Compound Name: *Barringtonite*

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**Abstract:** This technical guide provides a comprehensive overview of the natural occurrence of **Barringtonite** ( $\text{MgCO}_3 \cdot 2\text{H}_2\text{O}$ ) in Australia. It details the mineral's type locality, geological setting, formation process, and physicochemical properties. This document consolidates quantitative data from primary and secondary sources into structured tables and outlines the key experimental protocols used in its initial characterization. Visual diagrams are provided to illustrate the formation pathway and analytical workflow. It must be noted that a thorough review of scientific literature reveals no established connection or reported research linking **Barringtonite** to drug development or any biological activity.

## Introduction

**Barringtonite** is a rare, hydrated magnesium carbonate mineral. It was first discovered and described by Beryl Nashar in 1965.<sup>[1][2]</sup> The mineral was named after its type locality, Barrington Tops in New South Wales, Australia.<sup>[3][4]</sup> To date, this remains the only confirmed natural occurrence of **Barringtonite** in Australia. This guide serves as a technical resource for researchers in mineralogy, geology, and materials science, providing detailed information on this unique Australian mineral.

## Australian Occurrence and Geology

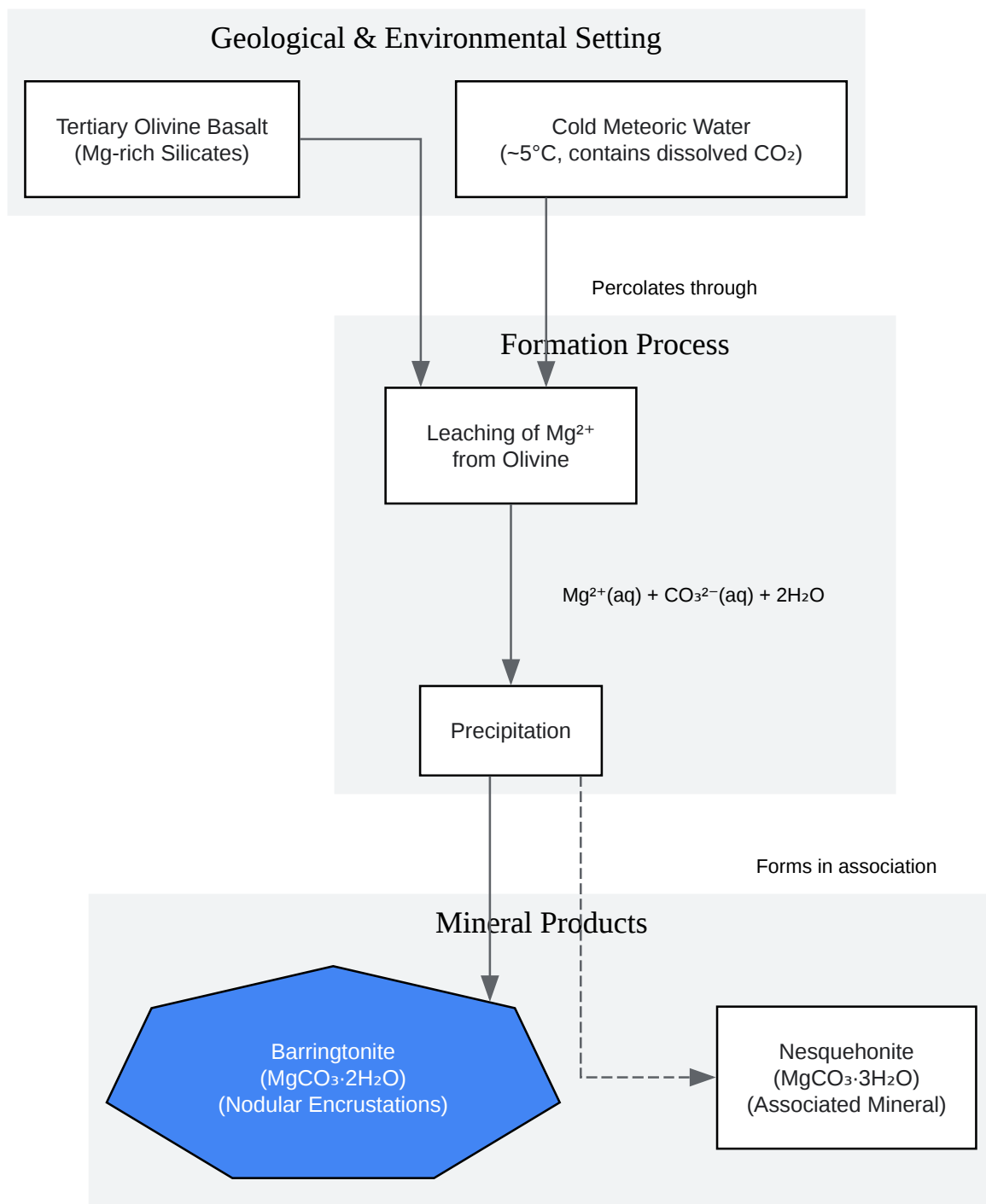
The exclusive known location of **Barringtonite** in Australia is at Rainbow Falls on Sempill Creek, within the Barrington Tops National Park, New South Wales.<sup>[1][3][4]</sup> The mineral is

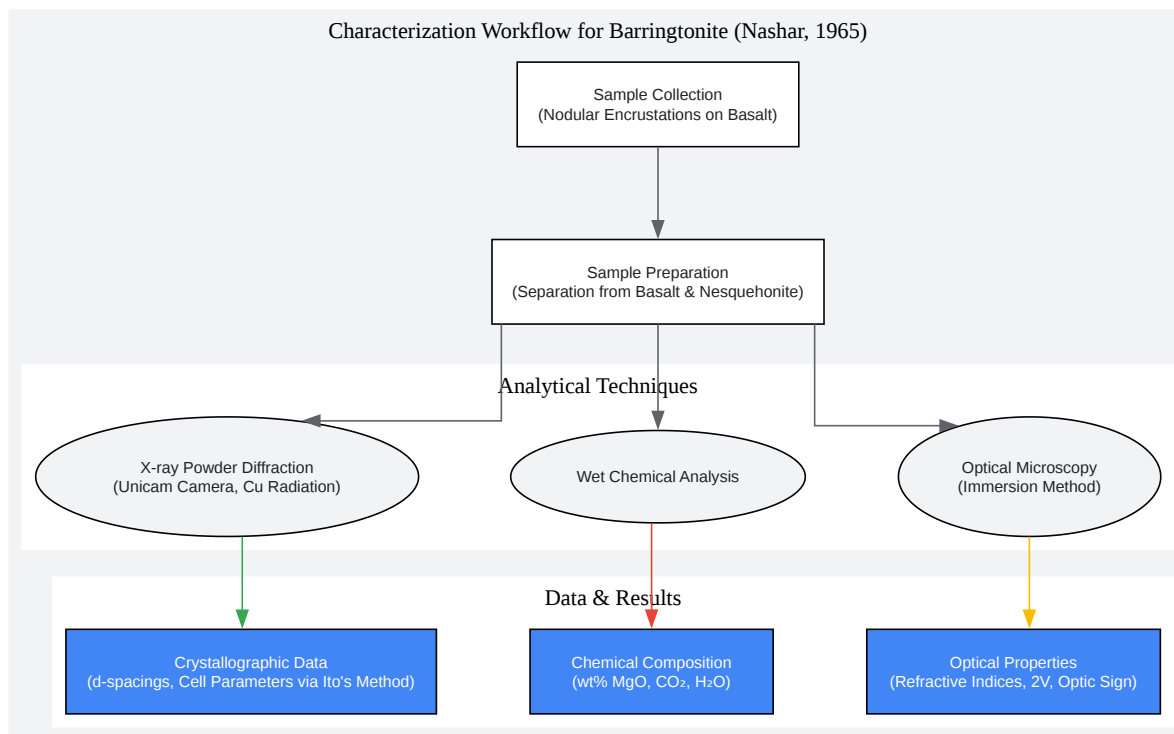
found as nodular encrustations, composed of tiny, colorless radiating fibers or needles, on the surface of Tertiary olivine basalt.<sup>[2][5]</sup>

The Barrington Tops plateau is the remnant of a large shield volcano that was active approximately 50 million years ago. The geology of the area is characterized by these Tertiary basalts overlying older Palaeozoic sedimentary rocks and granite. The formation of **Barringtonite** is intrinsically linked to this specific geological and environmental setting.

## Formation Pathway

**Barringtonite** forms through a low-temperature, aqueous leaching process. Cold meteoric water, with a temperature of about 5°C, percolates through the Tertiary olivine basalt that forms the substrate of the waterfall.<sup>[2][5]</sup> This process leaches magnesium from the magnesium-rich olivine in the basalt. The dissolved magnesium then combines with carbonate ions in the water and precipitates as hydrated magnesium carbonate, specifically **Barringtonite** ( $\text{MgCO}_3 \cdot 2\text{H}_2\text{O}$ ), on the continually wet rock surfaces under the falls.<sup>[2][3][5]</sup> The mineral is closely associated with Nesquehonite ( $\text{MgCO}_3 \cdot 3\text{H}_2\text{O}$ ), another hydrated magnesium carbonate that may be present due to slight variations in local conditions.<sup>[2][3][5]</sup>





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